

# Chemical and Biological Profile of BPIQ-I

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## Compound Focus: Bpiq-i

CAS No.: 174709-30-9

Cat. No.: S578945

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The table below summarizes the core identity and reported activity of **BPIQ-I**.

Property	Description
CAS Number	174709-30-9 [1] [2] [3]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> BrN <sub>5</sub> [1] [2] [3]
Molecular Weight	354.20 g/mol [1] [2] [3]
Synonym	PD 159121 [1] [2] [4]
Primary Target	EGFR (Epidermal Growth Factor Receptor) [1] [5] [6]
Mechanism	Potent, reversible, and ATP-competitive tyrosine kinase inhibitor [1] [5]
Reported IC <sub>50</sub>	25 pM (picomolar) for EGFR tyrosine kinase activity [5]
Reported Solubility	5 mg/ml in DMSO [5]

## Reported Experimental Data and Protocols

Key experimental findings and methodologies from the scientific literature are summarized in the following tables.

**Table 1: Reported Anti-proliferative Activity of BPIQ-I (72-hour exposure) [1]**

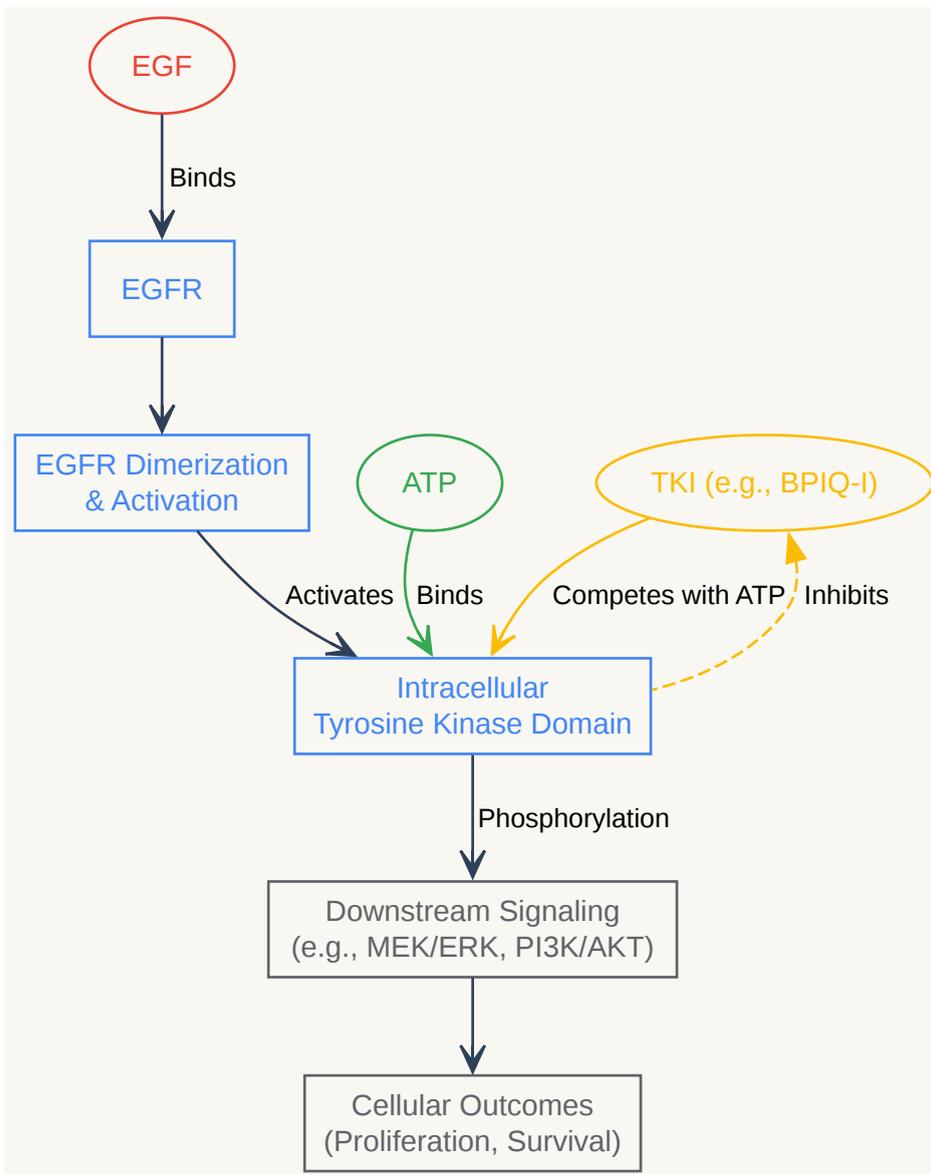
Cell Line	Reported EC <sub>50</sub> (μM)
SKOV-3 (Ovarian Cancer)	6.5
MDA-MB-468 (Breast Cancer)	30
A-431 (Epidermoid Carcinoma)	>50
U-87 (Glioblastoma)	>50
MDA-MB-231 (Breast Cancer)	>50

**Table 2: Example Experimental Protocols from Literature**

Assay Type	Reported Methodology
<b>Cell Viability Assay</b> [1]	1. Seed cells in 96-well plates (4,000 cells/well). 2. Incubate overnight. 3. Treat with <b>BPIQ-I</b> (e.g., 0-50 μM range) for 72 hours. 4. Add cell viability reagent (e.g., CCK-8). 5. Measure absorbance at 450 nm after 1-hour incubation.
<b>Colony Formation Assay</b> [7]	1. Seed a low density of cells (e.g., 800 cells/well) in 6-well plates. 2. Treat with inhibitor for 24 hours. 3. Replace with drug-free medium. 4. Continue culturing for ~14 days, allowing colony formation. 5. Fix cells with 4% paraformaldehyde and stain with 1% crystal violet. 6. Count visible colonies.

## The Role of EGFR Inhibitors in Research

**BPIQ-I** functions by targeting the intracellular tyrosine kinase domain of EGFR. The following diagram illustrates the core signaling pathway and mechanism of tyrosine kinase inhibitors (TKIs) like **BPIQ-I**.



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*core EGFR signaling and TKI inhibition mechanism.*

- **Clinical Relevance of EGFR:** EGFR is a well-validated oncology target [8] [9]. Its abnormal activation promotes tumor growth and progression, making it a key target for drugs like tyrosine kinase inhibitors (TKIs) and monoclonal antibodies [8].
- **Combination Therapy Strategies:** Research explores combining EGFR inhibitors with other agents. For example, simultaneous blockade of the EGFR/MEK/ERK and PI3K/AKT/mTOR pathways has shown synergistic anti-tumor effects in glioblastoma models [7].

## Important Notes for Researchers

- **Research Use Only:** **BPIQ-I** is explicitly sold for research purposes only and is not for diagnostic or therapeutic use in humans [1] [3] [6].
- **Handling and Storage:** The compound should be protected from light. Powder is typically stored at -20°C, and reconstituted stock solutions in DMSO are stable for up to 3 months at -20°C [5].
- **Data Context:** The experimental data and protocols summarized here are from scientific literature and supplier documentation. Researchers should validate these methods in their own laboratories.

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## References

1. BPIQ-I (PD 159121) | EGFR Tyrosine Kinase Inhibitor [medchemexpress.com]
2. BPIQ-I [immunomart.com]
3. BPIQ-I | CAS 174709-30-9 [abmole.com]
4. BPIQ-I [cymitquimica.com]
5. BPIQ-I CAS 174709-30-9 | 203696 [merckmillipore.com]
6. BPIQ-I | CAS 174709-30-9 [scbt.com]
7. Dual blockade of EGFR and PI3K signaling pathways offers... [biosignaling.biomedcentral.com]
8. List of EGFR (anti- inhibitors ) - Drugs.com EGFR [drugs.com]
9. EGFR Inhibitors and EGFR Signaling Pathway [bocsci.com]

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